

# 7-Chloro-1-tetralone: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 7-Chloro-1-tetralone

Cat. No.: B152742

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **7-Chloro-1-tetralone**, a key chemical intermediate. It details its chemical and physical properties, experimental protocols for its synthesis, and its significant applications in research and development, particularly within the pharmaceutical industry.

## Core Data Summary

CAS Number: 26673-32-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This compound is also known by several synonyms, including 7-Chloro-3,4-dihydro-1(2H)-naphthalenone, 7-Chloro- $\alpha$ -tetralone, and 7-Chlorotetralin-1-one.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Chemical and Physical Properties

The following table summarizes the key quantitative data for **7-Chloro-1-tetralone**, providing a clear reference for its physical and chemical characteristics.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_9ClO$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	180.63 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	90-100 °C	<a href="#">[1]</a>
98-99.5 °C	<a href="#">[2]</a>	
93.0 to 97.0 °C	<a href="#">[4]</a> <a href="#">[6]</a>	
Boiling Point	115°C/0.3mmHg	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Pale yellow to white crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a>
White to Yellow to Green powder to crystal	<a href="#">[6]</a> <a href="#">[7]</a>	
Solubility	Soluble in Toluene	<a href="#">[4]</a> <a href="#">[6]</a>
Density	$1.2 \pm 0.1 \text{ g/cm}^3$	<a href="#">[2]</a>
Flash Point	$142.4 \pm 15.4 \text{ °C}$	<a href="#">[2]</a>
Refractive Index	1.579	<a href="#">[2]</a>
Vapor Pressure	0.00137mmHg at 25°C	<a href="#">[2]</a>
Maximum Absorption ( $\lambda_{\text{max}}$ )	305nm (MeOH)	<a href="#">[4]</a>

## Experimental Protocols

### Synthesis of 7-Chloro-1-tetralone

A general and effective procedure for the synthesis of **7-Chloro-1-tetralone** involves the intramolecular Friedel-Crafts acylation of 4-(4-chlorophenyl)butyric acid.[\[4\]](#)

Materials:

- 4-(4-Chlorophenyl)butyric acid
- Polyphosphoric acid (PPA)

- Water
- Ethyl acetate (EtOAc)
- 1N Sodium hydroxide (NaOH) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography

**Procedure:**

- In a suitable beaker, heat polyphosphoric acid (20 g, excess) to 90 °C.
- Add 4-(4-chlorophenyl)butyric acid (3 g, 17 mmol) to the heated polyphosphoric acid in batches.
- Stir the reaction mixture for 5 minutes.
- Add an additional portion of polyphosphoric acid (20 g, excess) and continue heating at 90°C for another 5 minutes. The mixture will become a thick, orange, viscous oil.
- Cool the reaction mixture to 60 °C.
- Slowly add water to the cooled mixture.
- After the reaction is complete, cool the mixture to room temperature.
- Extract the product with ethyl acetate (EtOAc).
- Wash the organic phase sequentially with water, 1N NaOH solution, and then water again.
- Dry the organic phase over anhydrous magnesium sulfate (MgSO<sub>4</sub>).
- Concentrate the solution under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield **7-Chloro-1-tetralone** as a white solid (2.5 g, 81% yield).[4]

Product Characterization: The final product can be characterized using  $^1\text{H}$  NMR spectroscopy. The expected signals in  $\text{CDCl}_3$  are:  $\delta$  2.12-2.18 (m, 2H), 2.67 (t,  $J$  = 6.8 Hz, 2H), 2.95 (t,  $J$  = 6.8 Hz, 2H), 7.22 (d,  $J$  = 8.0 Hz, 1H), 7.42 (dd,  $J$  = 10.2, 2.4 Hz, 1H), 7.85 (d,  $J$  = 2.4 Hz, 1H).[\[4\]](#)

## Applications in Research and Drug Development

**7-Chloro-1-tetralone** is a versatile building block in organic synthesis, with significant applications in the pharmaceutical and chemical industries.

- Pharmaceutical Intermediate: It serves as a crucial intermediate in the synthesis of various pharmaceutical agents.[\[1\]](#) Notably, it is utilized in the development of anti-inflammatory and analgesic drugs.[\[1\]](#) The tetralone scaffold is a core structure in many biologically active compounds, including some antidepressants and acetylcholinesterase inhibitors for treating Alzheimer's disease.[\[8\]](#)
- Dyes and Pigments: Beyond pharmaceuticals, this compound is also employed in the synthesis of dyes and pigments.[\[1\]](#)
- Agrochemicals: It is a valuable intermediate in the production of various agrochemicals.[\[1\]](#)
- Material Science: **7-Chloro-1-tetralone** can be incorporated into polymer formulations to enhance properties such as thermal stability and mechanical strength.[\[1\]](#)
- Biological Studies: Researchers use it to investigate its biological activity and effects on various cellular processes, which can aid in the discovery of new therapeutic targets.[\[1\]](#) Bicyclic analogues of abscisic acid incorporating a tetralone structure have been synthesized and shown to have biological activity in plants.[\[9\]](#)

## Visualized Workflow and Pathways

### Synthesis Workflow of 7-Chloro-1-tetralone

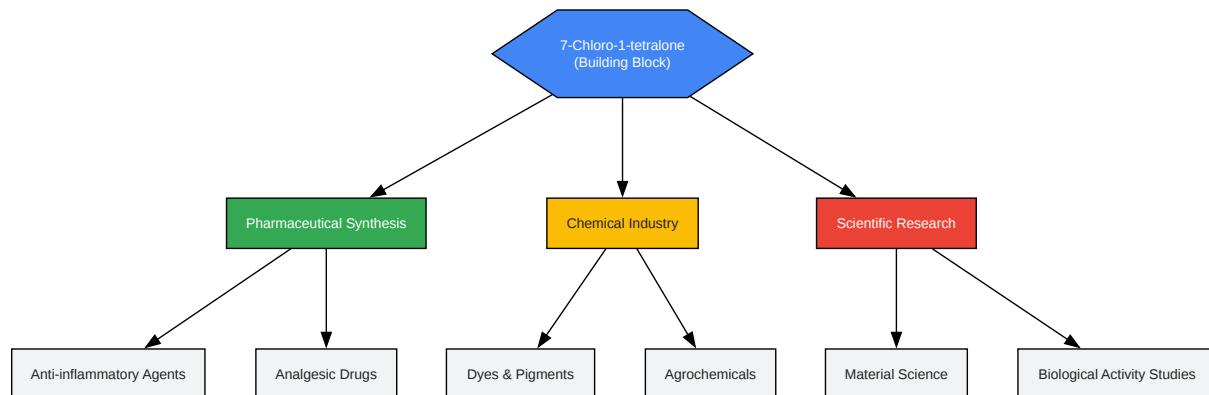
The following diagram illustrates the key steps in the synthesis of **7-Chloro-1-tetralone** from 4-(4-chlorophenyl)butyric acid.

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Caption: Synthesis workflow for **7-Chloro-1-tetralone**.

## Logical Relationship of Applications

This diagram outlines the logical flow from the core compound to its various applications.

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Caption: Applications of **7-Chloro-1-tetralone**.

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